

Technical Guide to Tetrahydrofuran (THF) with BHT Stabilizer

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Compound of Interest

Compound Name: Tetrahydrofuran(Stabilized)

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the physical and chemical properties of Tetrahydrofuran (THF) stabilized with Butylated Hydroxytoluene (BHT). This guide is intended to be a valuable resource for laboratory and research professionals, offering detailed data, experimental protocols, and safety workflows.

Core Physical and Chemical Properties

Tetrahydrofuran is a versatile, polar aprotic solvent widely utilized in organic synthesis, polymer chemistry, and pharmaceutical applications.^{[1][2]} To ensure its stability and prevent the formation of hazardous peroxides upon storage and exposure to air, it is commonly stabilized with Butylated Hydroxytoluene (BHT).^{[3][4]} The BHT acts as an antioxidant, scavenging free radicals that initiate the peroxide formation process.^[2] The typical concentration of BHT in stabilized THF ranges from 100 to 400 ppm.

Quantitative Data Summary

The following tables summarize the key physical and chemical properties of THF.

Table 1: Physical Properties of Tetrahydrofuran

Property	Value
Molecular Formula	C ₄ H ₈ O
Molecular Weight	72.11 g/mol
Appearance	Clear, colorless liquid
Odor	Ether-like
Boiling Point	65-67 °C
Melting Point	-108.4 °C
Density	0.889 g/mL at 25 °C
Viscosity	0.456 mPa·s at 20 °C
Vapor Pressure	143 mmHg at 20 °C
Refractive Index	n _{20/D} 1.407
Solubility in Water	Miscible

Table 2: Safety and Handling Properties of Tetrahydrofuran

Property	Value
Flash Point	-21.2 °C (closed cup)
Autoignition Temperature	321 °C
Explosive Limits in Air	1.8-11.8 % by volume
Typical BHT Stabilizer Concentration	100-400 ppm

Experimental Protocols

Accurate and regular testing for peroxides and stabilizer content is crucial for the safe and effective use of THF in a research environment.

Protocol for the Determination of Peroxide Value in THF

This protocol describes a common iodometric titration method for the quantitative determination of peroxides in THF.

Materials:

- THF sample
- Glacial acetic acid
- Chloroform
- Potassium iodide (KI), solid
- Standardized 0.1 N sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Starch indicator solution (1%)
- Erlenmeyer flask (250 mL) with stopper
- Burette
- Graduated cylinders
- Analytical balance

Procedure:

- **Sample Preparation:** In a 250 mL Erlenmeyer flask, add 50 mL of the THF sample.
- **Reagent Addition:** To the THF sample, add 6 mL of glacial acetic acid and 4 mL of chloroform. Swirl the flask to mix the contents.
- **Potassium Iodide Addition:** Add 1 g of solid potassium iodide to the mixture. Stopper the flask and swirl to dissolve the KI.
- **Reaction:** Place the flask in a dark place for 5 minutes to allow the reaction between peroxides and KI to complete.

- Titration: Titrate the liberated iodine with a standardized 0.1 N sodium thiosulfate solution until the yellow-brown color of the iodine has almost disappeared.
- Indicator Addition: Add 1-2 mL of starch indicator solution. The solution will turn a deep blue-black color.
- Final Titration: Continue the titration with the sodium thiosulfate solution, adding it dropwise with constant swirling, until the blue-black color disappears completely.
- Calculation: The peroxide concentration in ppm (as H_2O_2) can be calculated using the following formula:

Where:

- V = volume of sodium thiosulfate solution used in mL
- N = normality of the sodium thiosulfate solution
- W = weight of the THF sample in grams

Protocol for the Quantification of BHT in THF by HPLC

This protocol outlines a High-Performance Liquid Chromatography (HPLC) method for the determination of BHT concentration in THF.

Materials and Equipment:

- HPLC system with a UV detector
- C18 reverse-phase column (e.g., 5 μm particle size, 150 x 4.6 mm)
- THF sample containing BHT
- BHT standard
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)

- Water (HPLC grade)
- Volumetric flasks and pipettes
- Syringe filters (0.45 μ m)

Chromatographic Conditions:

- Mobile Phase: A mixture of methanol, acetonitrile, and water. A common starting ratio is 60:16:24 (v/v/v). The exact ratio may need to be optimized for your specific column and system.
- Flow Rate: 1.0 mL/min
- Column Temperature: 40 °C
- Detection Wavelength: 277 nm
- Injection Volume: 5.0 μ L

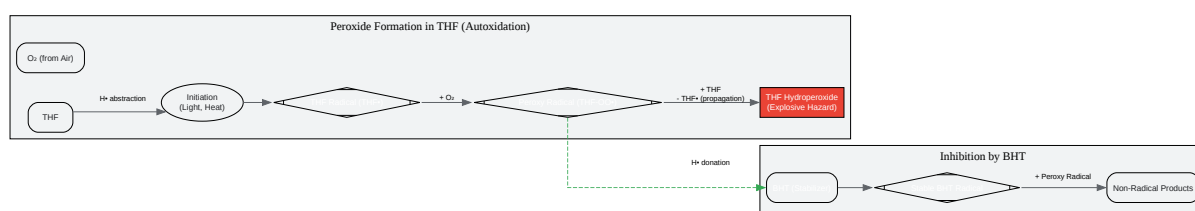
Procedure:

- Standard Preparation:
 - Prepare a stock solution of BHT in the mobile phase (e.g., 1000 ppm).
 - From the stock solution, prepare a series of calibration standards of known concentrations (e.g., 10, 50, 100, 200, 400 ppm).
- Sample Preparation:
 - Take a known volume of the THF sample.
 - If necessary, dilute the sample with the mobile phase to bring the BHT concentration within the calibration range.
 - Filter the sample through a 0.45 μ m syringe filter before injection.
- Analysis:

- Inject the calibration standards into the HPLC system and record the peak areas.
- Create a calibration curve by plotting the peak area versus the concentration of the BHT standards.
- Inject the prepared THF sample and record the peak area for BHT.
- Calculation:
 - Determine the concentration of BHT in the sample by using the calibration curve.
 - If the sample was diluted, remember to multiply the result by the dilution factor to obtain the original concentration.

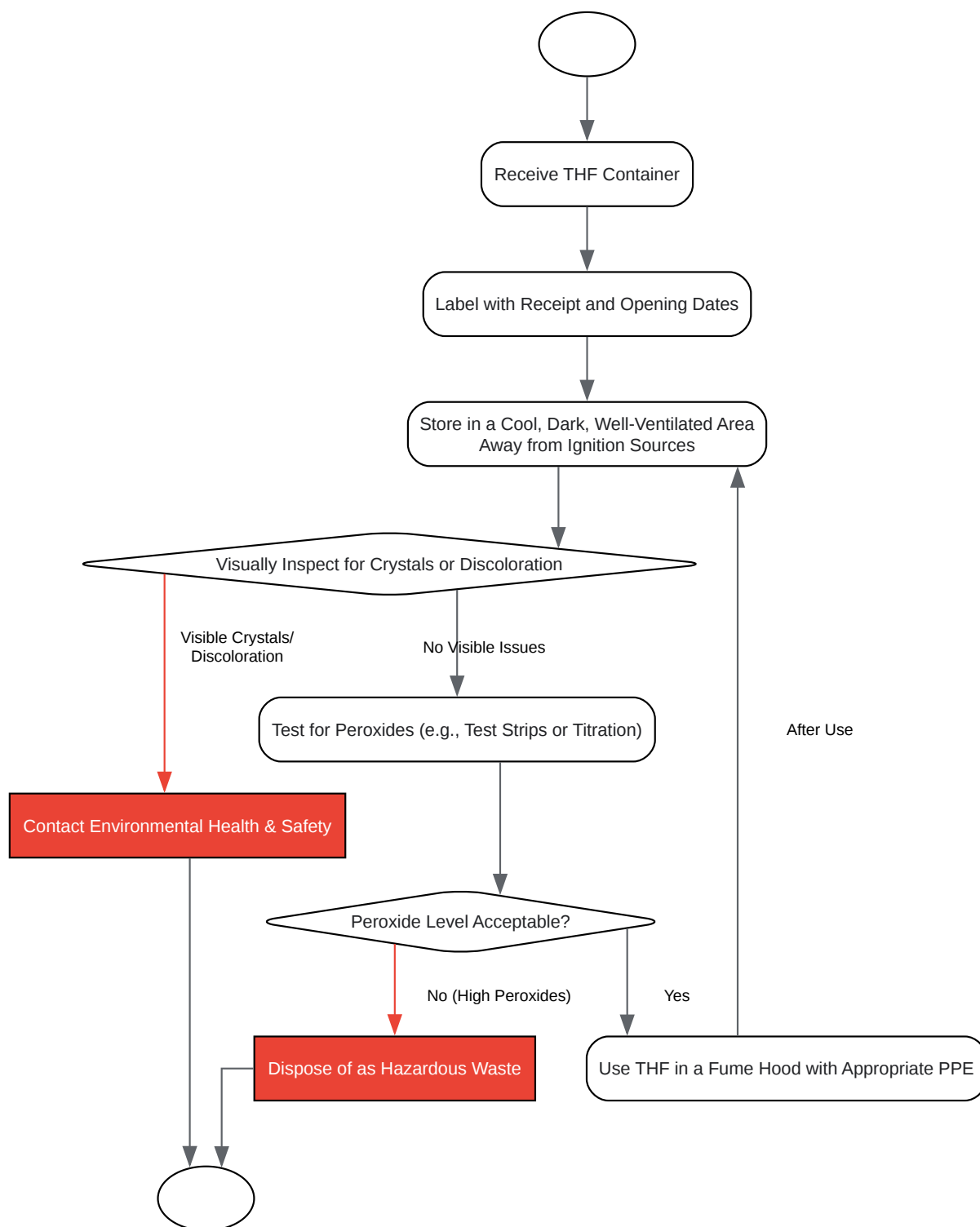
Visualizations

The following diagrams illustrate key concepts related to the chemistry and safe handling of THF with BHT stabilizer.



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Caption: Mechanism of peroxide formation in THF and its inhibition by BHT.



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References

- 1. ehs.umich.edu [ehs.umich.edu]
- 2. Atom Scientific Ltd | Product | Tetrahydrofuran (100ppm BHT) HPLC [atomscientific.com]
- 3. cdn.ymaws.com [cdn.ymaws.com]
- 4. nbino.com [nbino.com]
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